

Benzyl acrylate chemical properties and CAS number 2495-35-4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl acrylate

Cat. No.: B108390

[Get Quote](#)

An In-depth Technical Guide to **Benzyl Acrylate** (CAS 2495-35-4)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and key applications of **benzyl acrylate** (CAS Number: 2495-35-4). The information is intended to support research, development, and drug delivery applications involving this versatile aromatic acrylate monomer.

Core Chemical and Physical Properties

Benzyl acrylate is a colorless, transparent liquid with a mild, sweet, floral odor.^{[1][2]} It is an acrylate ester formed from acrylic acid and benzyl alcohol.^[1] While poorly soluble in water, it is miscible with many common organic solvents.^{[3][4]} Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	2495-35-4	[5][6]
Molecular Formula	C ₁₀ H ₁₀ O ₂	[2][5]
Molar Mass	162.19 g/mol	[5]
Appearance	Colorless, transparent liquid	[1][3]
Density	1.06 - 1.08 g/cm ³	[7][8]
Boiling Point	110-111 °C at 8 mmHg	
Melting Point	214-216 °C (Note: This appears anomalous and may refer to a polymer)	
Flash Point	111 °C at 8 mmHg	
Refractive Index	~1.513 - 1.518	[8][9]
Vapor Pressure	11.2 Pa at 25 °C	
Solubility	Poorly soluble in water; Miscible with organic solvents.	[2][3] [2][3]
Inhibitor	Typically stabilized with Monomethyl ether hydroquinone (MEHQ).[2][7] [10]	[2][7][10]

Spectroscopic Data

Spectroscopic data for **benzyl acrylate** are available, which are crucial for its identification and characterization in experimental settings.

- NMR Spectroscopy: Both ¹H NMR and ¹³C NMR spectral data have been recorded for **benzyl acrylate**. [5][11][12] Deuterated **benzyl acrylate-d3** is also used for mechanistic and kinetic isotope effect studies. [13]

- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra are available for structural analysis.[\[5\]](#)
[\[12\]](#)
- Mass Spectrometry (MS): Mass spectrometry data is available for molecular weight confirmation and fragmentation analysis.[\[5\]](#)[\[14\]](#)

Experimental Protocols

Detailed methodologies are critical for the successful application and study of **benzyl acrylate**.

Synthesis of Benzyl Acrylate via Transesterification

This protocol describes the synthesis of **benzyl acrylate** from methyl methacrylate and benzyl alcohol.[\[3\]](#)

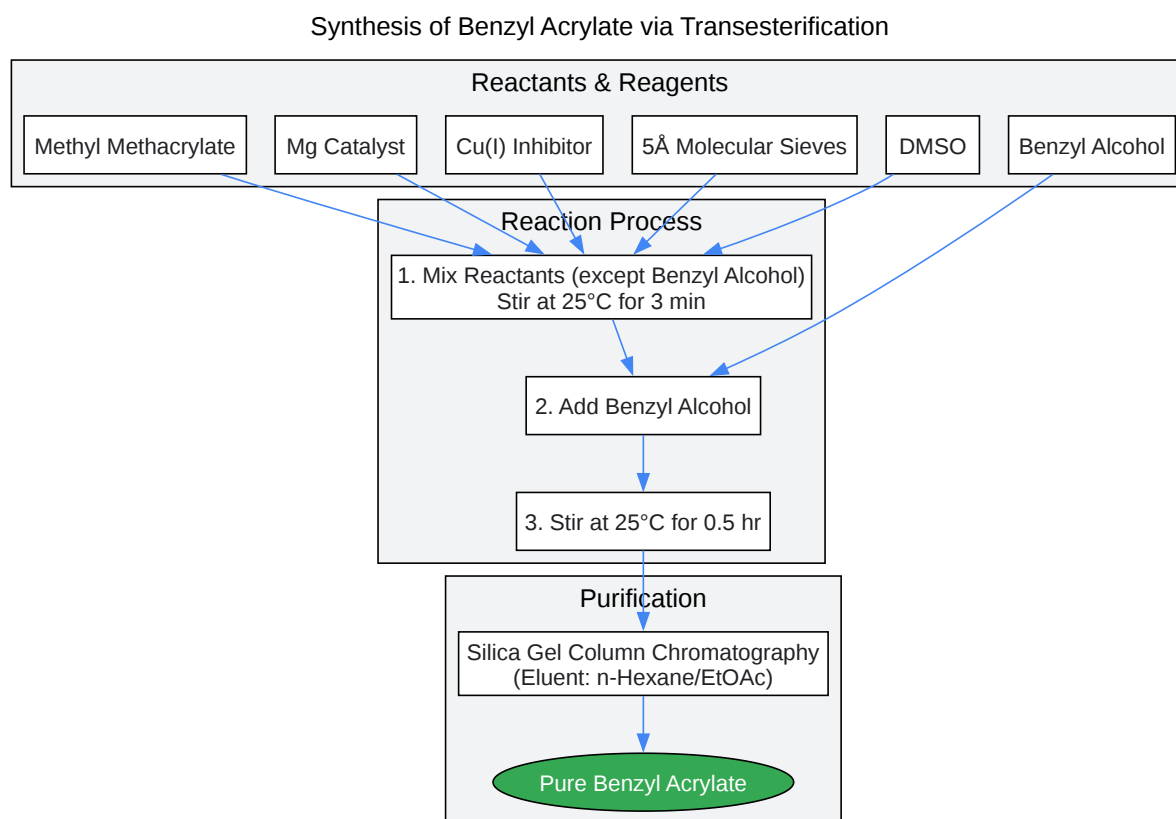
Materials:

- Methyl methacrylate
- Benzyl alcohol
- 2,6-di-tert-butyl-4-methylbenzenesulfonic acid magnesium (catalyst)
- Activated 5Å molecular sieves
- Copper(I) dimethyldithiocarbamate (polymerization inhibitor)
- Dimethyl sulfoxide (DMSO)
- n-Hexane and Ethyl Acetate (EtOAc) for chromatography

Methodology:

- To a dry reaction flask, add methyl methacrylate (14 mmol), 2,6-di-tert-butyl-4-methylbenzenesulfonic acid magnesium (0.10 mmol), activated 5Å molecular sieves (400 mg), copper(I) dimethyldithiocarbamate (0.0040 mmol), and dimethyl sulfoxide (0.20 mmol).
[\[3\]](#)
- Stir the resulting mixture at 25°C for 3 minutes.[\[3\]](#)

- Add benzyl alcohol to the reaction mixture.[3]
- Continue stirring at 25°C for 30 minutes.[3]
- Upon completion, the reaction mixture is purified directly by silica gel column chromatography using a mixture of n-hexane and EtOAc as the eluent to yield the pure **benzyl acrylate** product.[3]



[Click to download full resolution via product page](#)

A workflow for the synthesis of **benzyl acrylate**.^[3]

Free-Radical Polymerization of Benzyl Acrylate

Benzyl acrylate readily undergoes free-radical polymerization to form poly(**benzyl acrylate**).

^[1]^[11] This can be initiated by thermal initiators like benzoyl peroxide (BP) or azobisisobutyronitrile (AIBN), or by UV light.^[1]^[4]^[11]

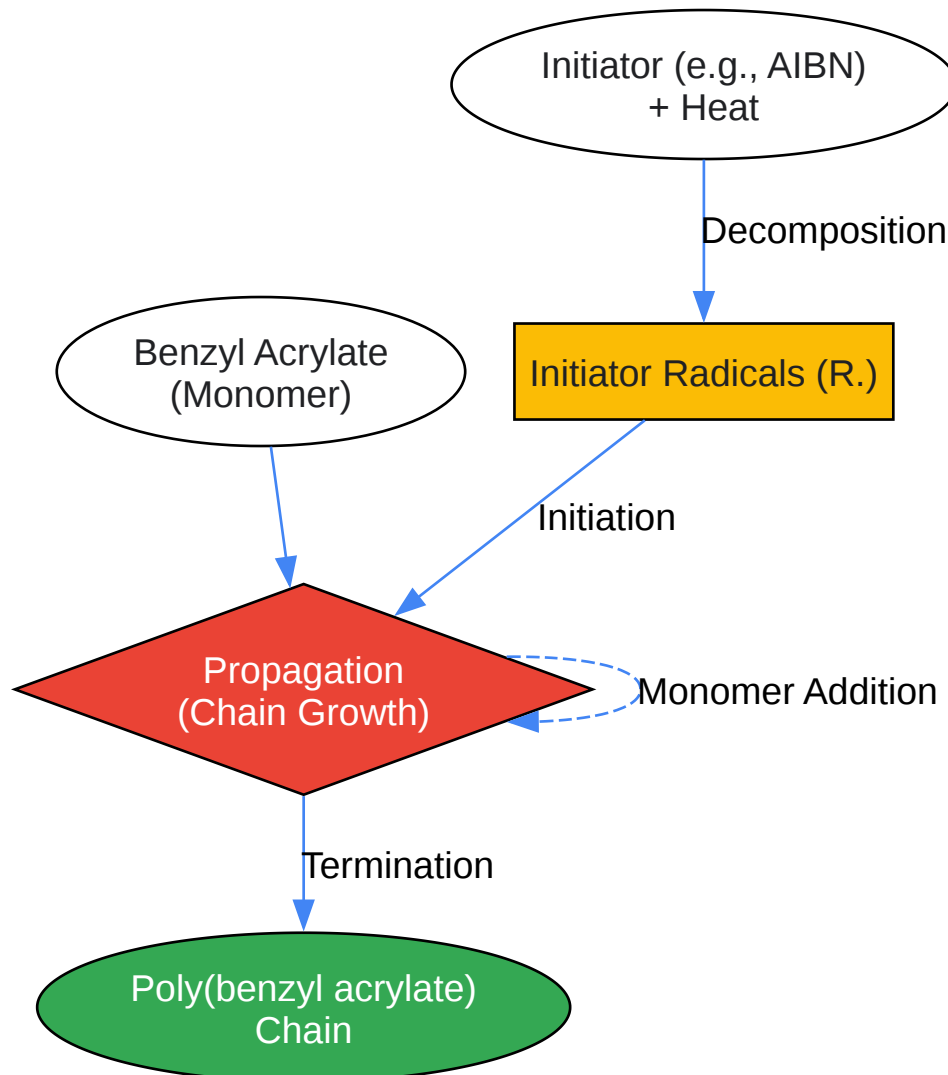
Materials:

- **Benzyl acrylate** (monomer)
- Benzoyl peroxide or AIBN (initiator)
- An appropriate solvent (e.g., toluene, if solution polymerization is desired)

Methodology:

- Dissolve the desired amount of initiator (e.g., benzoyl peroxide) in the **benzyl acrylate** monomer.^[11]
- If conducting solution polymerization, add the solvent to the mixture.
- Heat the reaction mixture to a specific temperature (e.g., 55-65°C for AIBN) under an inert atmosphere (e.g., nitrogen or argon) to initiate polymerization.^[11]
- Maintain the temperature for a set period to allow the polymer chains to grow. The reaction can be monitored by techniques like NMR to determine monomer conversion.^[11]
- Terminate the reaction by cooling and precipitate the resulting polymer in a non-solvent like methanol.
- Filter and dry the poly(**benzyl acrylate**) product.

Free-Radical Polymerization of Benzyl Acrylate



[Click to download full resolution via product page](#)

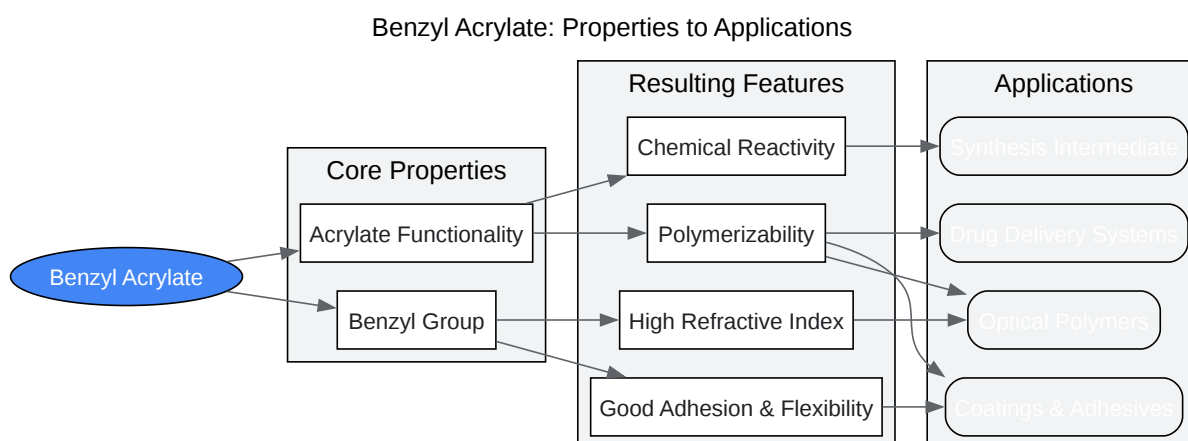
The process of free-radical polymerization.

Applications in Research and Development

The unique properties of **benzyl acrylate**, particularly the presence of the benzyl group, make it valuable in several fields.

- **High Refractive Index Polymers:** The benzyl group enhances the refractive index and glass transition temperature of polymers.^[3] Consequently, **benzyl acrylate** is a key monomer used in the synthesis of high refractive index polyacrylates for optical applications.^{[3][4][9]}

- **Coatings and Adhesives:** It is used to prepare acrylic resins that are widely utilized in coatings and adhesives, where it can enhance gloss, flexibility, and chemical resistance.[1][9]
- **Organic and Medicinal Chemistry:** **Benzyl acrylate** serves as a reagent and intermediate in organic synthesis. For instance, it has been used in the preparation of selective glutamate carboxypeptidase II (GCP-II) inhibitors.[3][4]
- **Drug Delivery Systems:** The monomer is considered important in the development of drug delivery systems, such as nanoparticles and liposomes.[1]



[Click to download full resolution via product page](#)

Relationship between properties and applications.

Safety and Handling

Benzyl acrylate requires careful handling due to its potential hazards.

- **Hazards:** It is classified as an irritant to the skin, eyes, and respiratory system.[5][7][10] It is also considered toxic to aquatic life with long-lasting effects.[7][10]

- **Polymerization Hazard:** The product can polymerize spontaneously if not stabilized, especially when exposed to heat, UV radiation, or initiators.[7] This can lead to a temperature and pressure increase that may rupture containers.[7] It is typically supplied with an inhibitor like MEHQ to prevent this.[7]
- **Handling Precautions:** Use in a well-ventilated area, preferably in a chemical fume hood.[7] [15] Wear suitable personal protective equipment (PPE), including impervious gloves, safety glasses, and protective clothing.[7] Avoid contact with skin and eyes.[10][15]
- **Storage:** Store in a cool, dry, dark, and well-ventilated place away from heat, ignition sources, oxidizing agents, and acids.[1][7] Keep the container tightly sealed.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. sinorawchemical.com [sinorawchemical.com]
2. CAS 2495-35-4: Benzyl acrylate | CymitQuimica [cymitquimica.com]
3. Page loading... [guidechem.com]
4. Benzyl acrylate | 2495-35-4 [chemicalbook.com]
5. Benzyl acrylate | C₁₀H₁₀O₂ | CID 75617 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. 2495-35-4 | CAS DataBase [m.chemicalbook.com]
7. datasheets.scbt.com [datasheets.scbt.com]
8. benzyl acrylate [stenutz.eu]
9. polysciences.com [polysciences.com]
10. tcichemicals.com [tcichemicals.com]
11. researchgate.net [researchgate.net]
12. pstc.org [pstc.org]
13. resolvemass.ca [resolvemass.ca]

- 14. m.youtube.com [m.youtube.com]
- 15. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 2495-35-4 Name: Benzyl acrylate [xixisys.com]
- To cite this document: BenchChem. [Benzyl acrylate chemical properties and CAS number 2495-35-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108390#benzyl-acrylate-chemical-properties-and-cas-number-2495-35-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com